

# ARN272 in Neurological Research: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ARN272

Cat. No.: B10752152

[Get Quote](#)

## Introduction

**ARN272** is a molecule identified as an inhibitor of the anandamide transporter, a key component of the endocannabinoid system.<sup>[1]</sup> This system is widely implicated in a variety of physiological and pathological processes within the central and peripheral nervous systems. The ability of **ARN272** to modulate endocannabinoid signaling bestows it with significant potential as a research tool and a therapeutic candidate in the field of neurology. This guide provides a comprehensive overview of **ARN272**, focusing on its mechanism of action, relevant signaling pathways, and the experimental data available to date.

## Core Compound Data

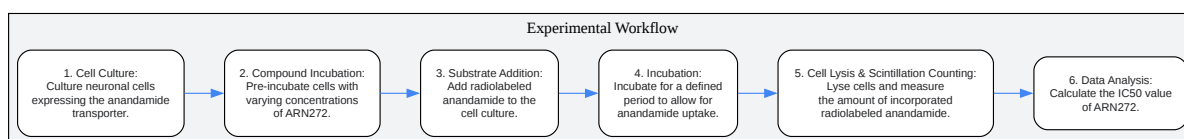
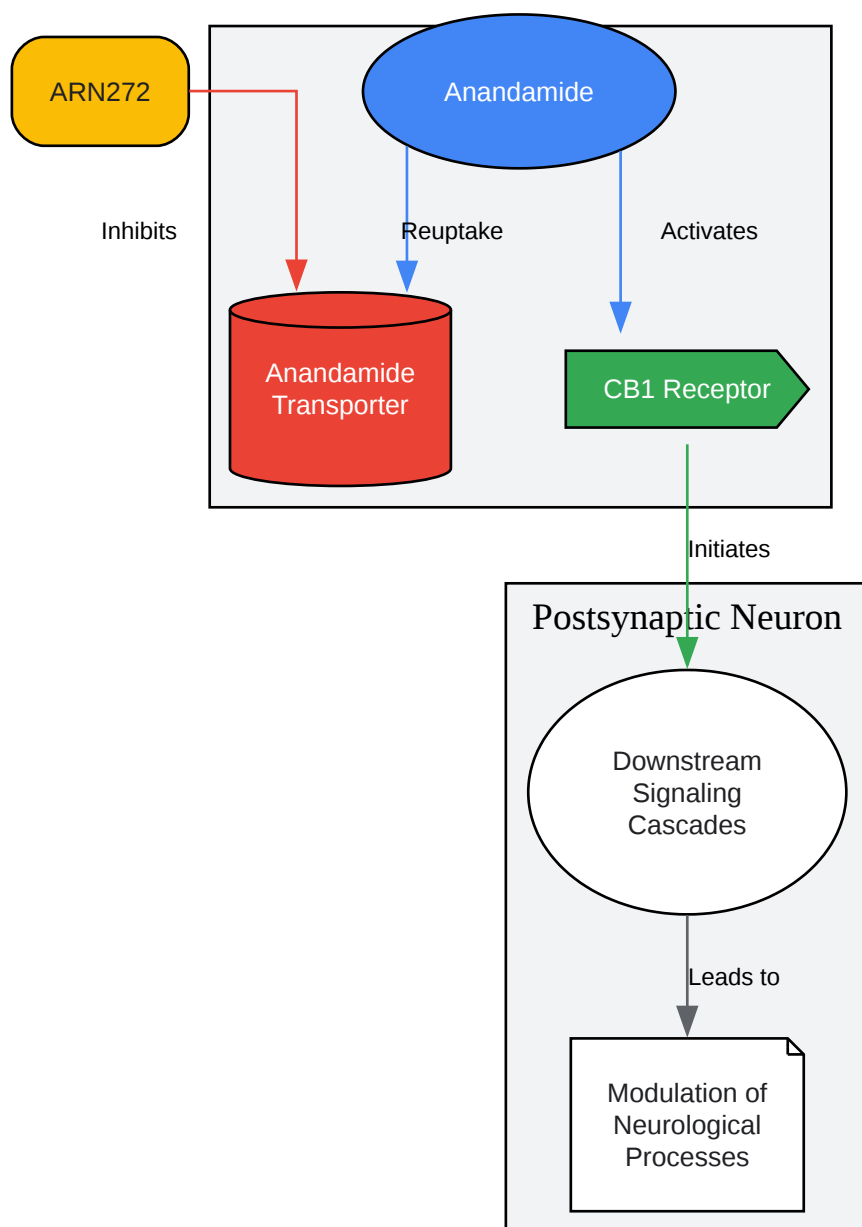
A summary of the available quantitative data for **ARN272** is presented below.

Parameter	Value	Source
CAS Number	488793-85-7	RayBiotech <sup>[1]</sup>
Purity	98.23%	RayBiotech <sup>[1]</sup>
Format	Powder	RayBiotech <sup>[1]</sup>
IC50 (anandamide transporter)	1.8 $\mu$ M	RayBiotech <sup>[1]</sup>

## Mechanism of Action and Signaling Pathways

**ARN272** functions by inhibiting the anandamide transporter, which is responsible for the reuptake of the endocannabinoid anandamide from the synaptic cleft into the neuron. By blocking this transporter, **ARN272** effectively increases the concentration and duration of anandamide in the synapse, leading to enhanced activation of cannabinoid receptors, primarily CB1 and CB2.

The activation of these receptors triggers a cascade of intracellular signaling events. A generalized workflow for the proposed mechanism of **ARN272** is depicted below.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. raybiotech.com [raybiotech.com]
- To cite this document: BenchChem. [ARN272 in Neurological Research: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10752152#arn272-in-neurological-research]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)